

Essential Safety and Operational Guidance for Handling IPN6009T0090 Dihydrochloride

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Compound of Interest

Compound Name: IPN60090 dihydrochloride

Cat. No.: B10824310

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Disclaimer: This document provides essential safety and logistical information for handling **IPN60090 dihydrochloride** in a research setting. The following guidance is a synthesis of available product information and general best practices for handling potent, hazardous compounds. As a specific Safety Data Sheet (SDS) for **IPN60090 dihydrochloride** is not publicly available, these recommendations should be supplemented by a thorough risk assessment conducted by qualified personnel in your institution.

Personal Protective Equipment (PPE)

Given that **IPN60090 dihydrochloride** is an orally active inhibitor of glutaminase 1 (GLS1) used in solid tumor research, it should be handled with the same precautions as other potent, hazardous drugs.^[1] The following table summarizes the recommended PPE for various tasks involving this compound.

Task	Required Personal Protective Equipment
Handling of solid compound (weighing, aliquoting)	- Gloves: Double gloving with chemotherapy-rated gloves. - Gown: Disposable, lint-free, solid-front gown with closed back. - Respiratory Protection: NIOSH-approved N95 or higher-level respirator. - Eye/Face Protection: Safety glasses with side shields and a face shield.
Preparation of solutions	- Gloves: Double gloving with chemotherapy-rated gloves. - Gown: Disposable, lint-free, solid-front gown with closed back. - Respiratory Protection: Work within a certified chemical fume hood or biological safety cabinet. - Eye/Face Protection: Safety glasses with side shields and a face shield.
Administration to animals	- Gloves: Double gloving with chemotherapy-rated gloves. - Gown: Disposable, lint-free, solid-front gown with closed back. - Eye/Face Protection: Safety glasses with side shields.
General laboratory work with dilute solutions	- Gloves: Single pair of chemotherapy-rated gloves. - Gown: Standard laboratory coat. - Eye Protection: Safety glasses with side shields.

Emergency Procedures

Immediate and appropriate response is critical in the event of an exposure or spill. The following table outlines the initial steps to be taken in an emergency.

Emergency Situation	Immediate Action
Skin Contact	- Immediately remove contaminated clothing. - Wash the affected area with soap and copious amounts of water for at least 15 minutes. - Seek medical attention.
Eye Contact	- Immediately flush eyes with a gentle but large stream of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. - Seek immediate medical attention.
Inhalation	- Move the exposed individual to fresh air. - If breathing is difficult, provide oxygen. - Seek medical attention.
Ingestion	- Do NOT induce vomiting.- If the person is conscious, rinse their mouth with water. - Seek immediate medical attention.
Spill	- Evacuate the immediate area. - Wear appropriate PPE as outlined in the "Handling of solid compound" section. - For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. - For large spills, contact your institution's environmental health and safety department.

Operational and Disposal Plans

Proper handling and disposal are crucial to minimize environmental contamination and ensure a safe work environment.

Storage and Handling:

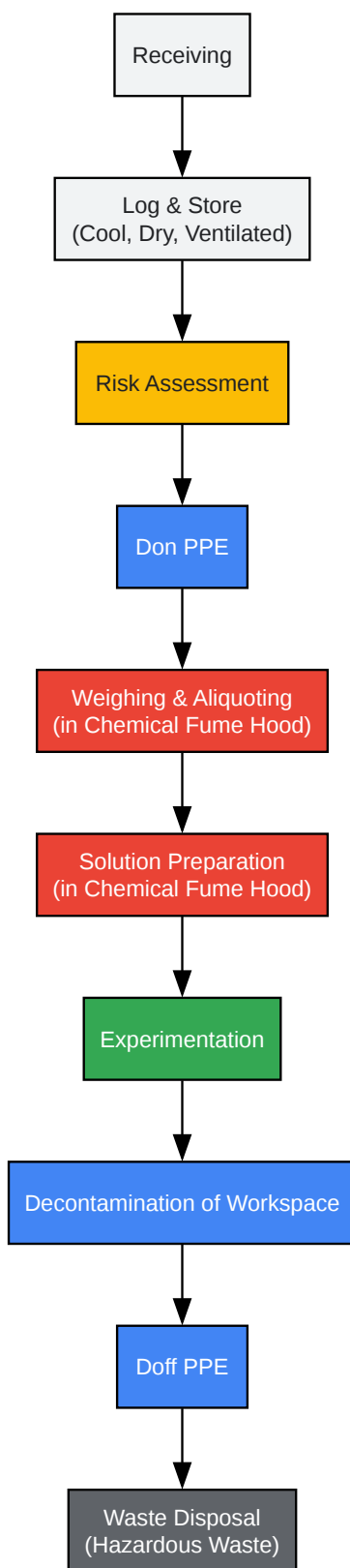
Parameter	Guideline
Storage of Solid Compound	Store in a tightly sealed container in a cool, dry, well-ventilated area away from incompatible materials.
Storage of Stock Solutions	According to the supplier, stock solutions can be stored at -20°C for up to 1 year or at -80°C for up to 2 years. ^[2]
Handling Precautions	- Use in a designated area for potent compounds. - Avoid the formation of dust and aerosols. - Ensure adequate ventilation, preferably within a chemical fume hood. - Wash hands thoroughly after handling.

Disposal:

Waste Type	Disposal Procedure
Solid IPN60090 Dihydrochloride	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.
Contaminated Labware (vials, pipette tips, etc.)	Place in a designated, sealed hazardous waste container.
Contaminated PPE (gloves, gowns, etc.)	Dispose of in a designated hazardous waste container immediately after use.
Unused Solutions	Dispose of as hazardous chemical waste. Do not pour down the drain.

Experimental Workflow for Handling IPN60090 Dihydrochloride

The following diagram illustrates a typical workflow for handling **IPN60090 dihydrochloride** from receipt to disposal, emphasizing safety checkpoints.

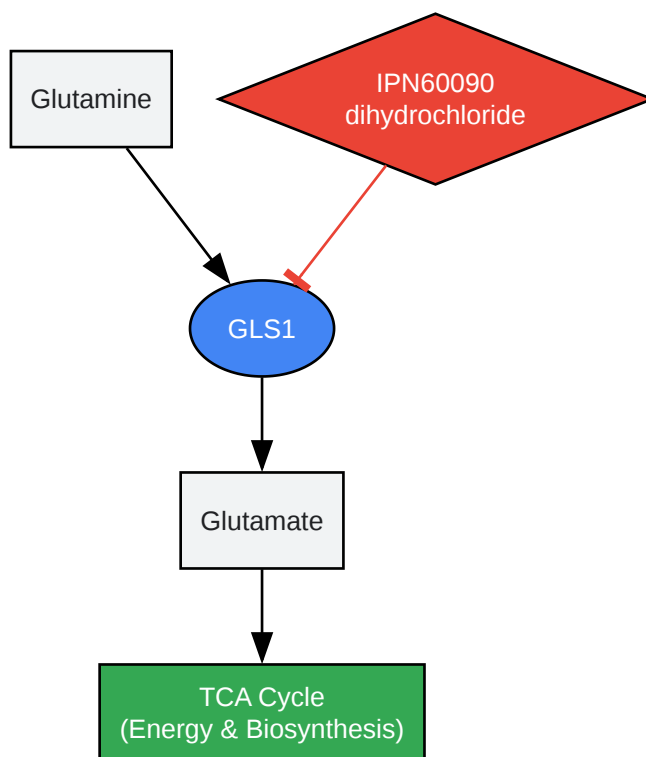


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Caption: Workflow for safe handling of **IPN60090 dihydrochloride**.

Signaling Pathway Inhibition by IPN60090

IPN60090 is a selective inhibitor of Glutaminase-1 (GLS1), a key enzyme in glutamine metabolism, which is often upregulated in cancer cells to support their growth and proliferation.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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